

# MMV687807 solubility in DMSO and cell culture media

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## Compound of Interest

Compound Name: MMV687807

Cat. No.: B11936376

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## Application Notes and Protocols for MMV687807

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**MMV687807** is a small molecule inhibitor identified as having activity against *Vibrio cholerae*, the bacterium responsible for cholera. This compound has been shown to impact several key cellular processes in *V. cholerae*, including carbon metabolism, iron homeostasis, and biofilm formation. Resistance to **MMV687807** has been linked to the VceCAB efflux pump. These application notes provide detailed protocols for the solubilization of **MMV687807** and its use in cell-based assays, along with diagrams of the implicated signaling pathways.

### Data Presentation: Solubility and Storage

While specific quantitative solubility data for **MMV687807** in DMSO and cell culture media is not publicly available, general practices for similar small molecules and supplier recommendations provide guidance for its use in experimental settings.

Solvent	Recommended Practice	Storage Conditions in DMSO
DMSO	Prepare a high-concentration stock solution (e.g., 10-100 mM).	2 weeks at 4°C, 6 months at -80°C <sup>[1]</sup>
Cell Culture Media	Dilute DMSO stock solution into the final assay medium. Ensure the final DMSO concentration is $\leq 0.5\%$ to minimize cytotoxicity. Perform serial dilutions to prevent precipitation.	Prepare fresh for each experiment.

## Experimental Protocols

### Protocol 1: Preparation of MMV687807 Stock and Working Solutions

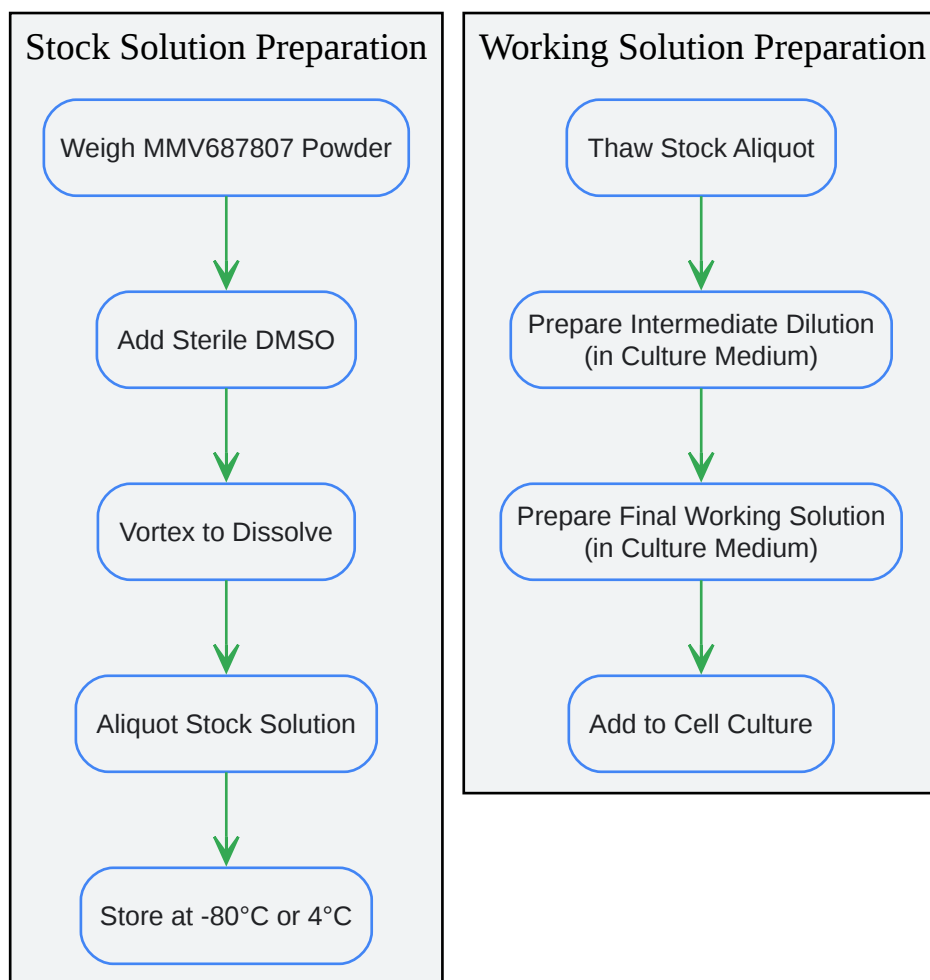
This protocol outlines the steps for preparing a stock solution of **MMV687807** in DMSO and subsequent dilutions for use in cell culture experiments.

Materials:

- **MMV687807** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sterile cell culture medium (e.g., Luria-Bertani broth for *V. cholerae*)

Procedure:

- Stock Solution Preparation (e.g., 10 mM):
  - Tare a sterile microcentrifuge tube on an analytical balance.
  - Carefully weigh the desired amount of **MMV687807** powder (Molecular Weight: 383.67 g/mol ). For 1 mL of a 10 mM stock solution, weigh 3.84 mg.
  - Add the appropriate volume of sterile DMSO to the tube. For the example above, add 1 mL of DMSO.
  - Vortex the tube until the compound is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
  - Aliquot the stock solution into smaller volumes in sterile, nuclease-free tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 weeks).<sup>[1]</sup>
- Preparation of Working Solutions:
  - Thaw an aliquot of the **MMV687807** stock solution at room temperature.
  - Perform serial dilutions of the stock solution in the desired cell culture medium to achieve the final working concentrations.
    - Important: To prevent precipitation, it is recommended to perform intermediate dilutions. For example, to achieve a 10 µM final concentration from a 10 mM stock, first prepare a 1 mM intermediate solution by diluting the stock 1:10 in culture medium, and then dilute the 1 mM solution 1:100 to get the final 10 µM concentration.
  - Ensure the final concentration of DMSO in the cell culture does not exceed 0.5%. A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
  - Mix the working solutions thoroughly by gentle pipetting or vortexing before adding to the cell cultures.



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**Caption:** Workflow for **MMV687807** Solution Preparation.

## Protocol 2: *Vibrio cholerae* Growth Inhibition Assay

This protocol describes a method to assess the inhibitory effect of **MMV687807** on the growth of *Vibrio cholerae*.

Materials:

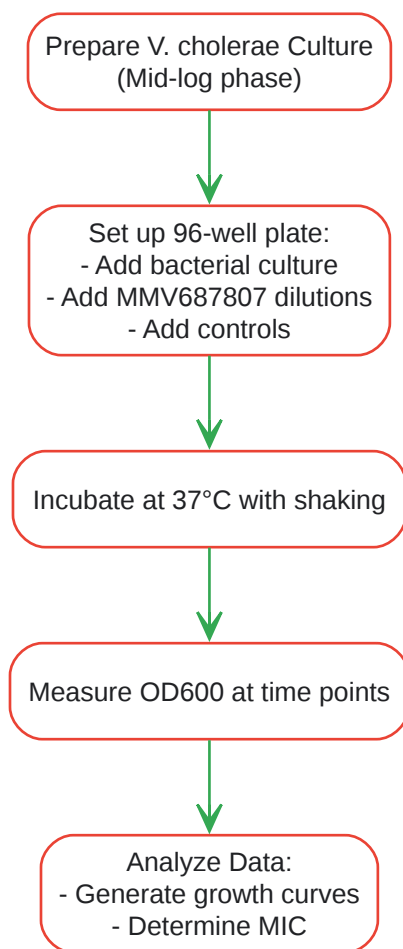
- *Vibrio cholerae* strain (e.g., N16961)
- Luria-Bertani (LB) broth
- 96-well microtiter plates, sterile

- **MMV687807** working solutions
- Vehicle control (LB broth with DMSO)
- Microplate reader

#### Procedure:

- Bacterial Culture Preparation:
  - Inoculate a single colony of *V. cholerae* into 5 mL of LB broth.
  - Incubate overnight at 37°C with shaking (200 rpm).
  - The next day, dilute the overnight culture 1:100 in fresh LB broth and grow to mid-log phase (OD600 of 0.4-0.6).
  - Dilute the mid-log phase culture to the desired starting concentration for the assay (e.g., OD600 of 0.05).
- Assay Setup:
  - In a sterile 96-well plate, add 100 µL of the diluted *V. cholerae* culture to each well.
  - Add 1 µL of the **MMV687807** working solutions to the corresponding wells to achieve the desired final concentrations.
  - Add 1 µL of the vehicle control (DMSO) to the control wells.
  - Include a blank control with 101 µL of sterile LB broth.
- Incubation and Measurement:
  - Incubate the plate at 37°C with shaking.
  - Measure the optical density at 600 nm (OD600) at regular intervals (e.g., every hour for 8-12 hours) using a microplate reader.
- Data Analysis:

- Subtract the blank OD600 values from all other readings.
- Plot the OD600 values against time to generate growth curves for each concentration of **MMV687807**.
- The Minimum Inhibitory Concentration (MIC) can be determined as the lowest concentration of **MMV687807** that completely inhibits visible growth after a defined incubation period (e.g., 24 hours).



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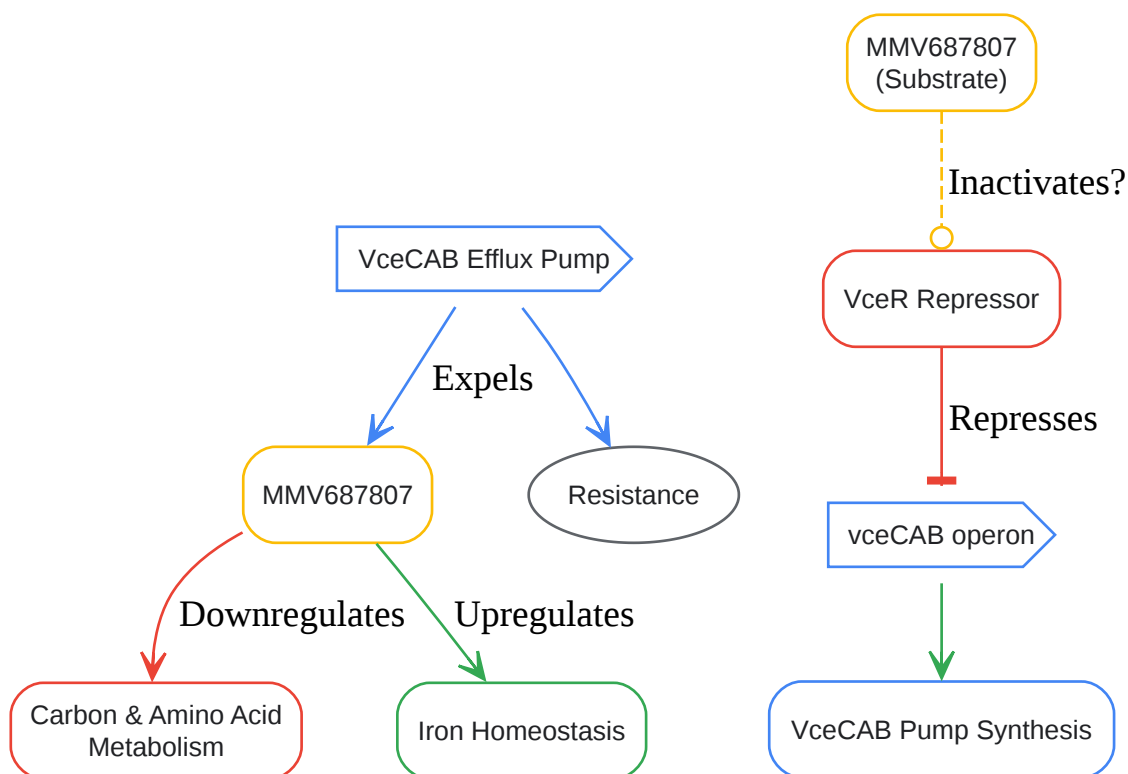
**Caption:** Experimental Workflow for Growth Inhibition Assay.

## Signaling Pathways

**MMV687807** is known to affect multiple cellular pathways in *Vibrio cholerae*. The following diagrams illustrate the current understanding of these interactions.

## Effect of MMV687807 on Cellular Metabolism and Resistance

**MMV687807** treatment leads to a downregulation of genes involved in carbon and amino acid metabolism, while upregulating genes related to iron homeostasis. Resistance to the compound is mediated by the VceCAB efflux pump.



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## References

- 1. MMV687807 Datasheet DC Chemicals [dcchemicals.com]

- To cite this document: BenchChem. [MMV687807 solubility in DMSO and cell culture media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11936376#mmv687807-solubility-in-dms-and-cell-culture-media]

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